

Safe handling and storage procedures for 2-Thiophenemethanethiol

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Compound of Interest

Compound Name: 2-Thiophenemethanethiol

Cat. No.: B1346802

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Technical Support Center: 2-Thiophenemethanethiol

This guide provides essential safety information for handling and storing **2-Thiophenemethanethiol**. It is intended for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Thiophenemethanethiol**?

A1: **2-Thiophenemethanethiol** is a flammable liquid and vapor.^[1] It is harmful if swallowed and causes serious eye irritation.^[1] It may also cause skin and respiratory irritation.^[2] It is crucial to handle this chemical with appropriate safety precautions.

Q2: What personal protective equipment (PPE) is required when handling **2-Thiophenemethanethiol**?

A2: To ensure safety, wear protective gloves, protective clothing, and eye/face protection.^{[3][4]} In case of inadequate ventilation, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor filter.^[3] Ensure that an eyewash station and safety shower are readily accessible.^{[1][3]}

Q3: What are the proper storage conditions for **2-Thiophenemethanethiol**?

A3: Store in a tightly closed container in a dry, cool, and well-ventilated area.[3] It is recommended to keep it refrigerated.[3] The storage area should be a designated flammables area, away from heat, sparks, and open flames.[1][5]

Q4: What materials are incompatible with **2-Thiophenemethanethiol**?

A4: Avoid contact with strong oxidizing agents, strong reducing agents, and strong acids.[1]

Q5: What should I do in case of accidental exposure or spill?

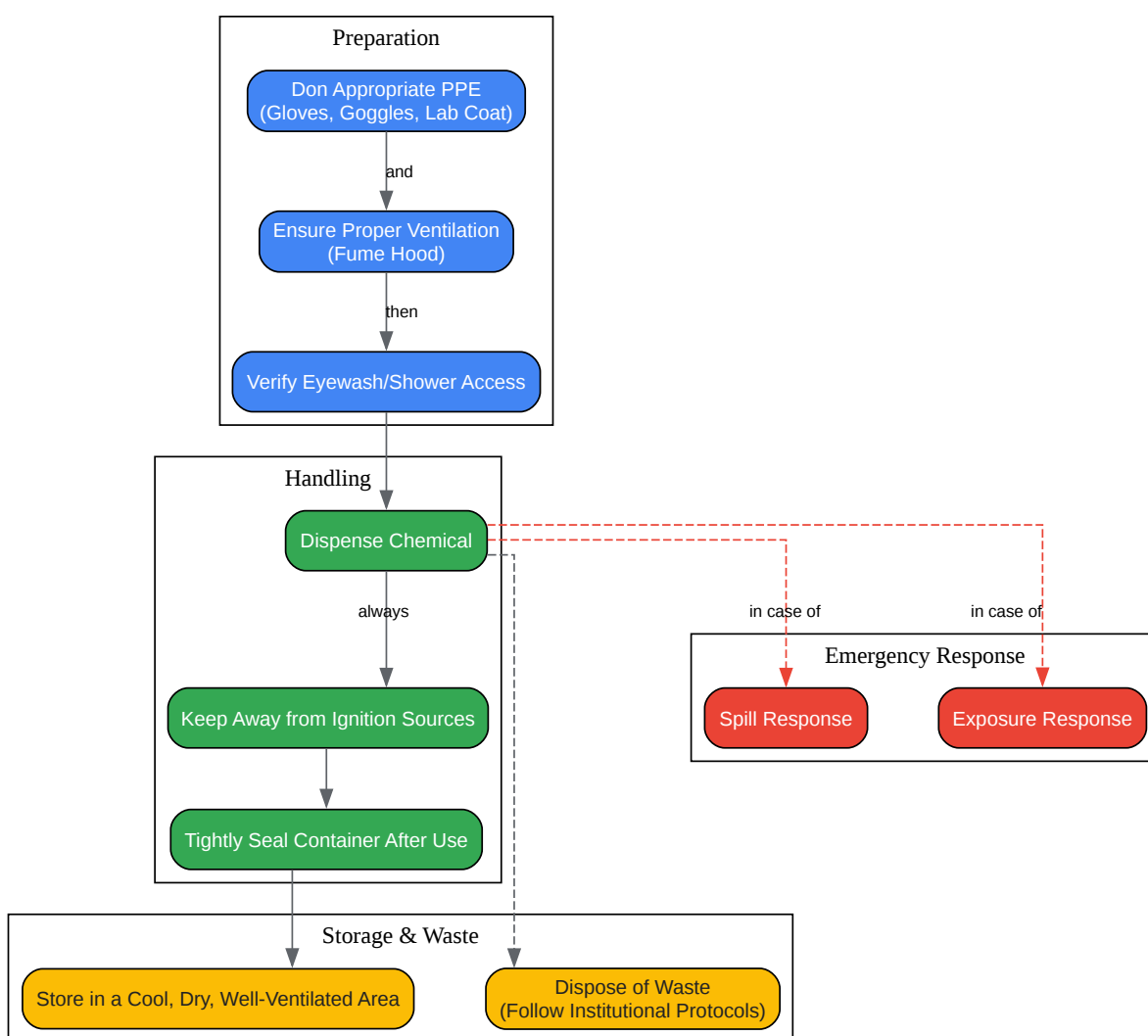
A5:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3][6]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[2][3] Remove and wash contaminated clothing before reuse.[3] If skin irritation occurs, get medical advice.[3]
- Inhalation: Move the person to fresh air. If breathing is difficult, give artificial respiration. Seek medical attention if symptoms occur.[3][4]
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[3][6]
- Spill: Remove all sources of ignition.[3][4] Use a non-sparking tool and inert absorbent material to clean up the spill.[4] Ensure adequate ventilation.[3] Prevent the spill from entering drains.[6]

Quantitative Data Summary

| Property | Value |
|------------------------|--|
| Flash Point | 66 °C / 150.8 °F[3] |
| Storage Temperature | Refrigerated[3] |
| Incompatible Materials | Strong oxidizing agents, strong reducing agents, strong acids[1] |

Experimental Workflow: Safe Handling Protocol



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Caption: Workflow for the safe handling and storage of **2-Thiophenemethanethiol**.

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